

Lithium trimethylsilanolate CAS number and molecular structure.

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Compound of Interest

Compound Name: *Lithium trimethylsilanolate*

Cat. No.: *B1581542*

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An In-depth Technical Guide to **Lithium Trimethylsilanolate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **lithium trimethylsilanolate**, a versatile organosilicon compound. It covers its chemical identity, molecular structure, key properties, synthesis protocols, and significant applications in various fields of research and development.

Chemical Identity and Molecular Structure

Lithium trimethylsilanolate, also known as trimethylsilanol lithium salt, is an alkali metal salt of trimethylsilanol. It is a valuable reagent in organic synthesis and materials science due to the high nucleophilicity of the oxygen atom linked to the silicon.^[1]

CAS Number: 2004-14-0^[2]^[3]^[4]

Molecular Structure:

- Molecular Formula: C_3H_9LiOSi ^[2]^[4]^[5]
- Linear Formula: $(CH_3)_3SiOLi$ ^[3]
- SMILES: [Li+].C--INVALID-LINK--(C)[O-]^[3]
- InChI Key: OXOZHAWWRPCVGL-UHFFFAOYSA-N^[3]^[5]

The structure consists of a lithium cation ionically bonded to the oxygen atom of the trimethylsilanolate anion.

Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of **lithium trimethylsilanolate** is presented below.

Property	Value	Reference(s)
Molecular Weight	96.13 g/mol	[2][3]
Appearance	Pale yellow to light orange powder	[2]
Assay	95% to 105.5% (by titration)	[2][3]
Form	Solid	[3]
Storage Conditions	Room Temperature, under inert atmosphere	[2][6]

Key Stability and Reactivity Information:

- **Moisture Sensitivity:** Decomposes slowly in moist air and rapidly in water.[1]
- **Reactivity with CO₂:** Reacts with carbon dioxide, particularly in the presence of moisture, to form lithium carbonate and hexamethyldisiloxane.[1] This reactivity is utilized in applications like atomic layer deposition (ALD).[1]
- **Handling:** Due to its air and moisture sensitivity, it should be handled under an inert atmosphere (e.g., nitrogen or argon).[6]

Synthesis of Lithium Trimethylsilanolate

The synthesis of **lithium trimethylsilanolate** is primarily achieved through the cleavage of the Si-O-Si bond in hexamethyldisiloxane.[1] Two main routes are commonly employed, differing in the lithium source used.

Experimental Protocol: Industrial Scale Synthesis

This method is cost-effective and safer for large-scale production, utilizing lithium hydroxide.[1]



Materials:

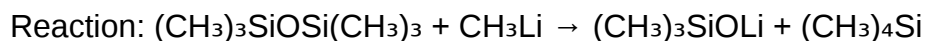
- Hexamethyldisiloxane
- Lithium hydroxide monohydrate ($\text{LiOH} \cdot \text{H}_2\text{O}$)
- Mixed organic solvent (e.g., absolute ethanol and cyclohexane in a 1:1 to 1.5:1 mass ratio)
[7]
- Nitrogen (N_2) gas for inert atmosphere

Procedure:[7]

- To a reaction vessel, add hexamethyldisiloxane, lithium hydroxide monohydrate, and the mixed organic solvent. The molar ratio of hexamethyldisiloxane to $\text{LiOH} \cdot \text{H}_2\text{O}$ should be 1:1.
[7]
- Purge the reactor with nitrogen gas to establish an inert atmosphere.
- Heat the mixture to reflux.
- Maintain the reflux for 24 to 48 hours.
- After the reaction is complete, allow the mixture to cool naturally to room temperature.
- Filter the resulting solid product.
- Dry the collected solid under vacuum (0.1 MPa) at 80°C for 2 to 4 hours to yield the final **lithium trimethylsilanolate** product.

Experimental Protocol: Laboratory Scale Synthesis

This convenient laboratory-scale synthesis uses an organolithium reagent, such as methyllithium, and is valued for its high yield.[1] It was first reported by Seyferth and Alleston in 1963.[1][8]

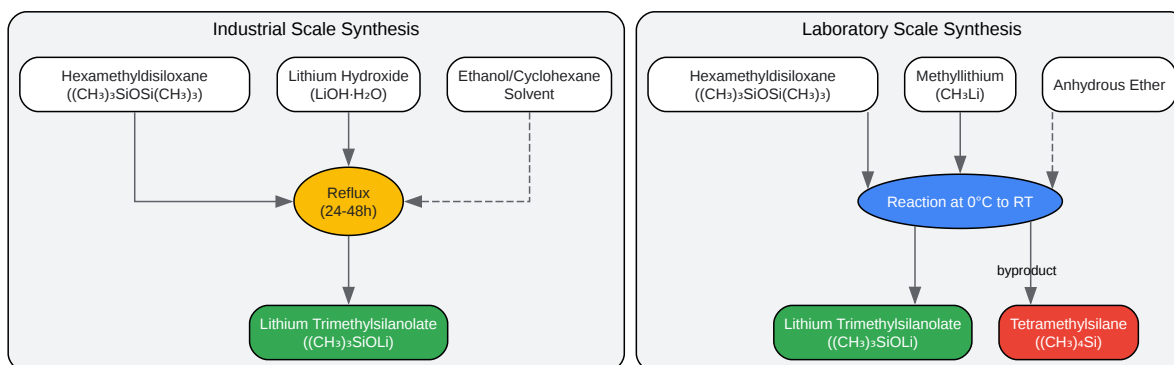


Materials:

- Hexamethyldisiloxane
- Methyllithium (CH_3Li) solution in a suitable solvent (e.g., diethyl ether)
- Anhydrous solvent (e.g., diethyl ether)
- Nitrogen (N_2) or Argon (Ar) gas for inert atmosphere

Procedure:[1][8]

- Under an inert atmosphere, dissolve hexamethyldisiloxane in an anhydrous solvent in a suitable reaction flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the solution in an ice bath.
- Slowly add the methyllithium solution to the stirred hexamethyldisiloxane solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- The resulting solution of **lithium trimethylsilanolate** can often be used directly for subsequent reactions.[8] Alternatively, the solvent and the volatile tetramethylsilane byproduct can be removed under vacuum to isolate the solid product.



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Caption: Synthesis pathways for **lithium trimethylsilanolate**.

Applications in Research and Development

Lithium trimethylsilanolate is a versatile compound with a growing number of applications.

Organic Synthesis

Due to the polarity of the Li-O-Si linkage, the oxygen atom is highly nucleophilic, making it a valuable reagent.^[1]

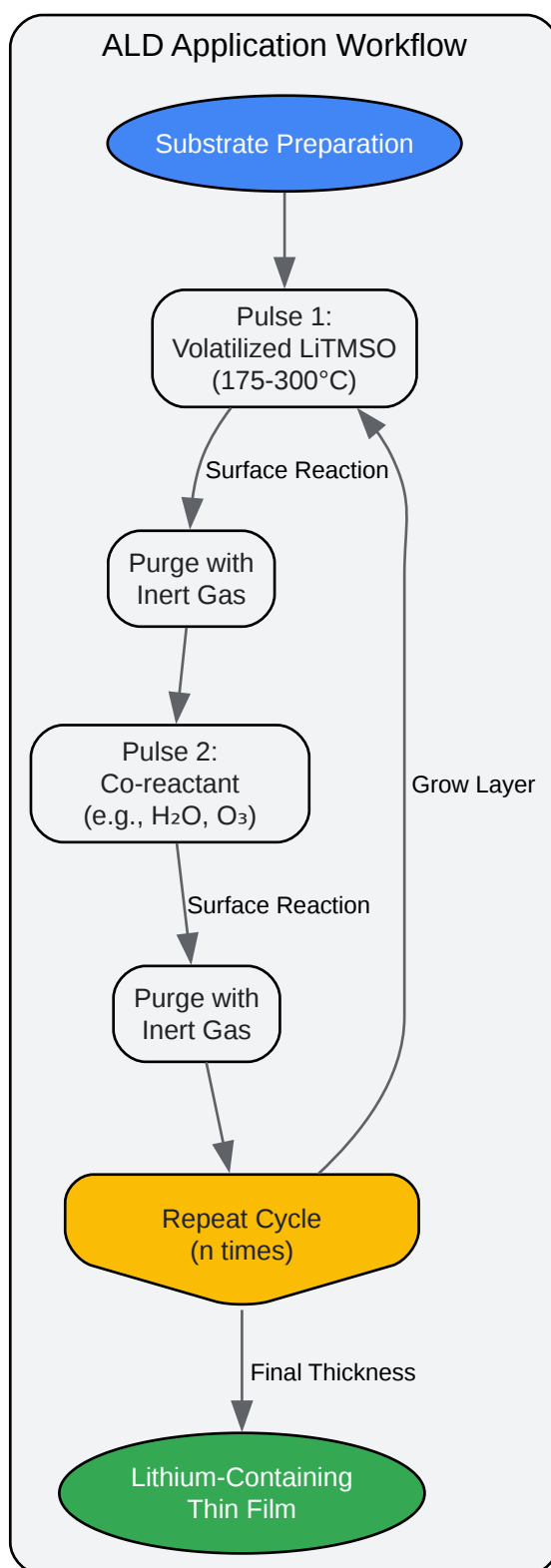
- **Strong Base and Nucleophile:** It is used for deprotonation of acidic compounds and in nucleophilic substitution reactions.^[6]
- **Ester Hydrolysis:** It serves as an effective agent for the hydrolysis of esters under mild conditions.^[8]
- **Introduction of Trimethylsilyl Groups:** It can be used to introduce trimethylsilyl ethers.

Polymer Chemistry

The compound is utilized as an initiator in anionic polymerization processes, for example, with methyl methacrylate.^[6] This allows for excellent control over the molecular weight distribution and isotacticity of the resulting polymers.^[6]

Materials Science and Electronics

- **Lithium-Ion Batteries:** It is actively researched as an electrolyte additive in lithium-ion batteries, where it has been shown to improve performance and stability.^{[1][2]}
- **Atomic Layer Deposition (ALD):** It is a novel precursor for the ALD of lithium-containing thin films, such as Li_2CO_3 and other lithium oxides.^{[1][9]} Its volatility and thermal stability allow for precise control over film composition.^{[1][9]}
- **Silicone-Based Products:** It is used in the formulation of silicones, enhancing their thermal stability and chemical resistance.^[2]



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Caption: General workflow for Atomic Layer Deposition using LiTMSO.

Conclusion

Lithium trimethylsilanolate is a key organosilicon reagent with significant utility in both academic research and industrial applications. Its unique reactivity profile makes it an indispensable tool in organic synthesis, polymer chemistry, and the development of advanced materials for energy storage and electronics. Proper handling techniques are essential due to its sensitivity to air and moisture. Future research is expected to further expand its applications, particularly in the field of materials science.

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